

Technical Support Center: 5-Chloro-6-methylpyridin-3-amine

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Compound of Interest

Compound Name: 5-Chloro-6-methylpyridin-3-amine

CAS No.: 896161-13-0

Cat. No.: B582039

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Welcome to the technical support guide for **5-Chloro-6-methylpyridin-3-amine** (CAS No. 896161-13-0). This resource is designed for researchers, scientists, and drug development professionals to ensure the safe and effective handling and storage of this compound. By adhering to these guidelines, you can maintain the integrity of your material and ensure the reliability of your experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **5-Chloro-6-methylpyridin-3-amine**?

A1: **5-Chloro-6-methylpyridin-3-amine** is classified with the following hazard statements:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

It is crucial to handle this compound with appropriate personal protective equipment (PPE) in a well-ventilated area.[2][3]

Q2: What are the recommended long-term storage conditions for this compound?

A2: For optimal stability, **5-Chloro-6-methylpyridin-3-amine** should be stored at 4°C and protected from light.[4] It is also described as stable under normal conditions and can be stored in a cool, dry, well-ventilated area away from incompatible substances and ignition sources.[2][5]

Q3: Can I store **5-Chloro-6-methylpyridin-3-amine** at room temperature?

A3: While refrigerated storage is recommended for long-term stability, some suppliers indicate that the compound can be shipped at room temperature.[4] For short-term storage, a cool, dry, and well-ventilated location away from direct sunlight and heat sources is acceptable.[2][5] However, for maintaining long-term purity, 4°C is the preferred condition.

Q4: What materials are compatible for storing this compound?

A4: While specific compatibility studies for **5-Chloro-6-methylpyridin-3-amine** are not readily available, general best practices for aromatic amines suggest using tightly sealed containers made of glass or high-density polyethylene (HDPE).

Q5: What are the known incompatibilities for **5-Chloro-6-methylpyridin-3-amine**?

A5: Avoid contact with the following:

- Strong oxidizing agents[2][5]
- Acids (especially nitric acid)
- Acid anhydrides[5]
- Acid chlorides[5]
- Carbon dioxide (CO₂)[5]

Troubleshooting Guide

Observed Issue	Potential Cause	Recommended Action & Scientific Rationale
Change in color (from off-white/yellow to brown/darker shades)	Oxidation or degradation	<p>Action: Discontinue use of the compound. A change in color often indicates the formation of impurities due to oxidation of the amine group or other degradation pathways. This can significantly impact experimental results.</p> <p>Rationale: Aromatic amines are susceptible to oxidation, which can be accelerated by exposure to air (oxygen) and light. The colored byproducts are structurally different from the parent compound and will have different reactivity and physical properties.</p>
Clumping or caking of the solid material	Moisture absorption	<p>Action: If the material is only slightly clumpy, it may be possible to dry it in a desiccator. However, for quantitative applications, it is best to use a fresh, unopened container. Rationale: 5-Chloro-6-methylpyridin-3-amine is a solid, and changes in its physical state, such as clumping, suggest the absorption of atmospheric moisture. The presence of water can affect the compound's reactivity and introduce inaccuracies in</p>

weighing for solution preparation.

Inconsistent experimental results using the same batch

Improper storage leading to degradation

Action: Review storage conditions. Ensure the container is tightly sealed and stored at the recommended temperature and protected from light. If storage conditions have been suboptimal, it is advisable to use a new vial of the compound. Rationale: The stability of halogenated aromatic amines can be compromised by fluctuations in temperature and exposure to light and air.^[6] Degradation can lead to a lower effective concentration of the desired compound and the presence of interfering byproducts.

Difficulty in dissolving the compound

Potential degradation or use of an inappropriate solvent

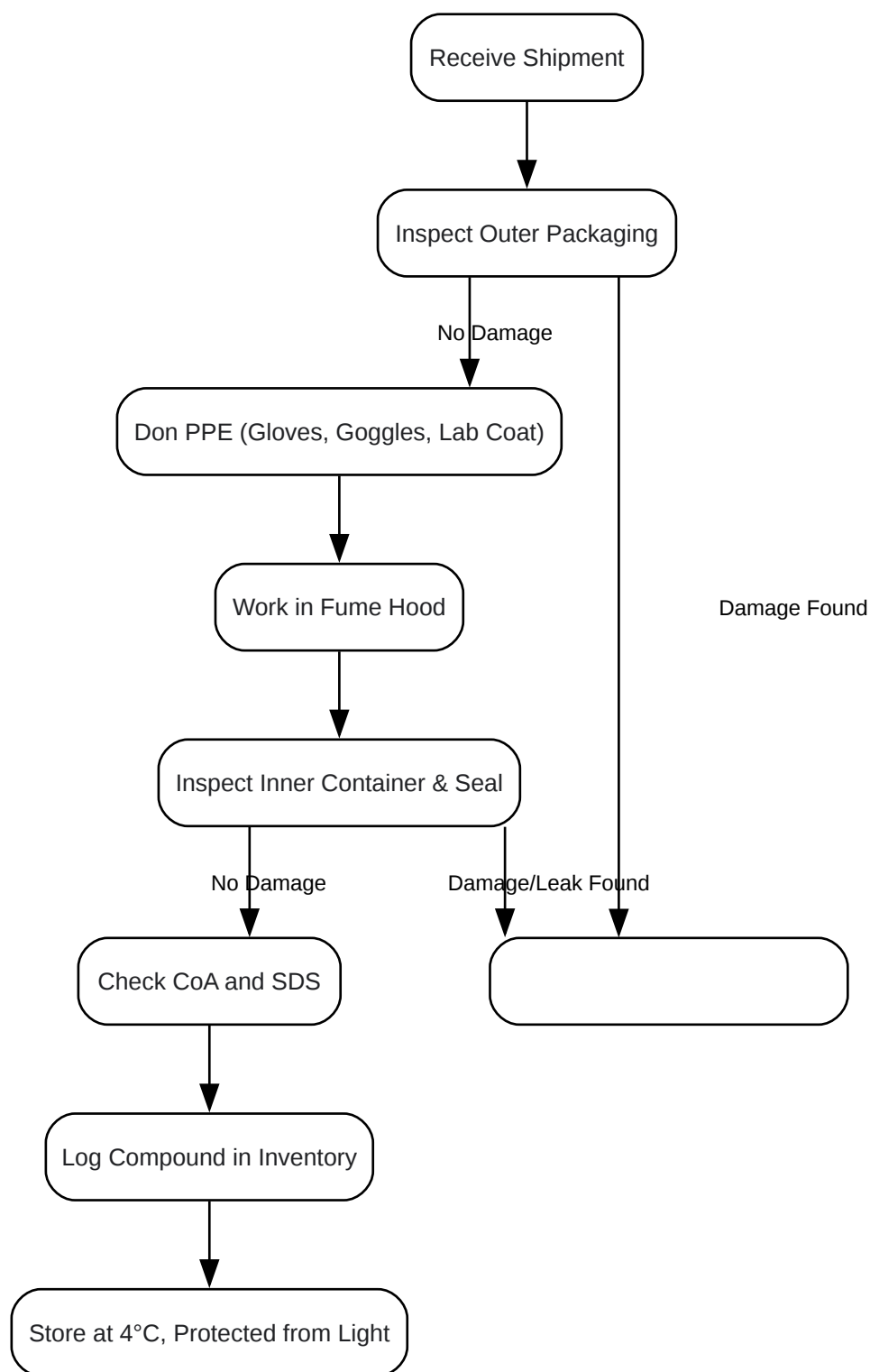
Action: Verify the solubility of 5-Chloro-6-methylpyridin-3-amine in your chosen solvent. If solubility issues persist with a previously effective solvent, it may be another indication of compound degradation, as impurities can have different solubility profiles. Rationale: The formation of less soluble degradation products can lead to difficulties in preparing stock solutions of a specific concentration.

Experimental Protocols

Receiving and Storing a New Shipment of 5-Chloro-6-methylpyridin-3-amine

- Inspect the packaging: Upon receipt, visually inspect the outer packaging for any signs of damage.
- Verify the documentation: Ensure the certificate of analysis (CoA) and safety data sheet (SDS) are present.
- Wear appropriate PPE: Before handling the container, put on safety glasses, a lab coat, and nitrile gloves.
- Work in a ventilated area: Open the package in a certified chemical fume hood.
- Inspect the primary container: Check for any damage to the seal or container. Note the appearance of the compound (should be a yellow to off-white crystalline powder).[\[2\]](#)
- Log the information: Record the date of receipt, batch number, and initial appearance in your lab inventory.
- Store appropriately: Tightly seal the container and place it in a refrigerator at 4°C, ensuring it is protected from light.[\[4\]](#)

Workflow for Handling a New Shipment



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Caption: Decision workflow for receiving and handling new shipments.

Summary of Key Data

Parameter	Value	Source
CAS Number	896161-13-0	[1][4]
Molecular Formula	C6H7ClN2	[4]
Molecular Weight	142.59 g/mol	[4]
Appearance	Yellow to off-white crystalline powder	[2]
Melting Point	73-82 °C	[2]
Storage Temperature	4°C	[4]
Hazard Statements	H302, H315, H319, H335	[1]
Incompatibilities	Strong oxidizing agents, acids, acid anhydrides, acid chlorides, CO2	[2][5]

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